

The Toxicology of 2-Hexanol and its Metabolites: A Technical Guide

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Compound of Interest

Compound Name: 2-Hexanol

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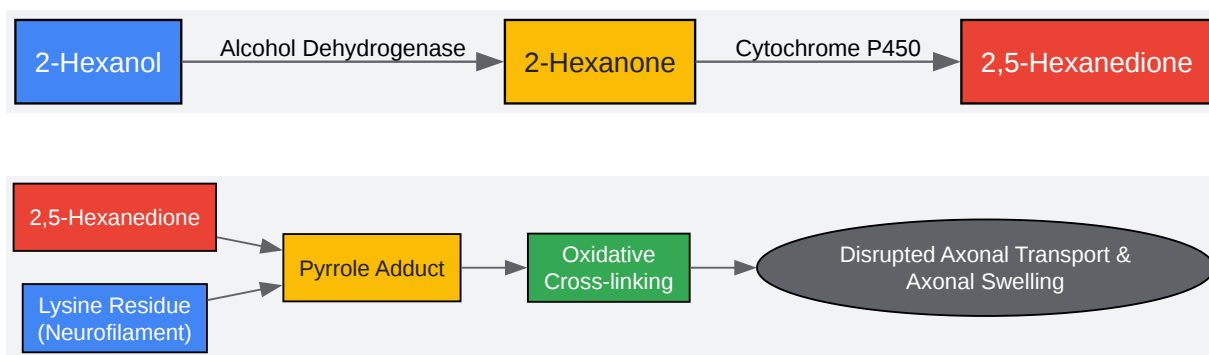
This technical guide provides a comprehensive overview of the toxicological profile of **2-hexanol** and its principal metabolites, 2-hexanone and 2,5-hexanedione. The focus is on quantitative data, detailed experimental methodologies, and the underlying molecular mechanisms of toxicity, particularly neurotoxicity, to support research and development in toxicology and pharmacology.

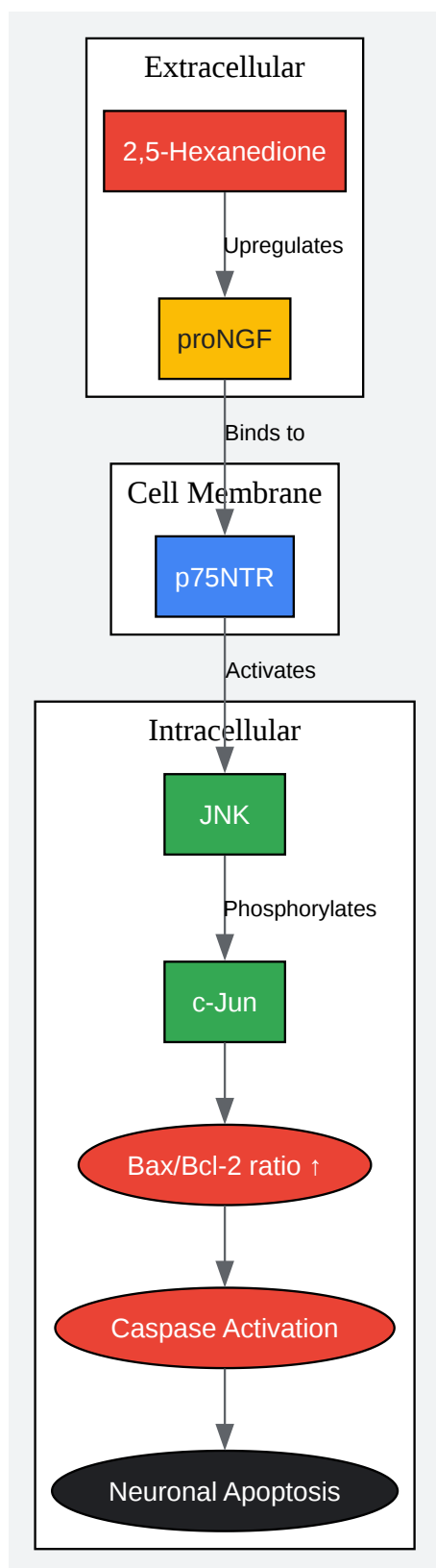
Executive Summary

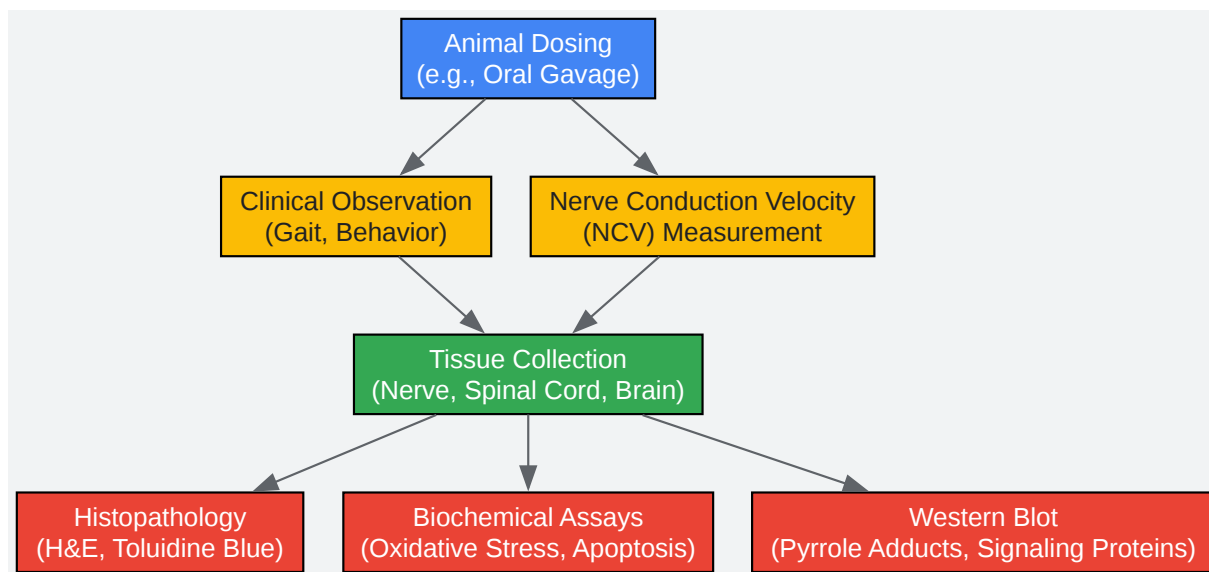
2-Hexanol, a six-carbon secondary alcohol, is metabolized in the body to 2-hexanone and subsequently to 2,5-hexanedione. It is this ultimate metabolite, 2,5-hexanedione, that is primarily responsible for the characteristic neurotoxicity associated with exposure to n-hexane and related compounds. The toxic effects are most pronounced in the peripheral nervous system, leading to a condition known as γ -diketone neuropathy. This guide synthesizes the current understanding of the metabolism, toxicokinetics, and mechanisms of toxicity of **2-hexanol** and its metabolites, presenting key data in a structured format to facilitate its use in a professional research setting.

Metabolism of 2-Hexanol

The metabolism of **2-hexanol** is a critical factor in its toxicity, as it represents a bioactivation pathway leading to the formation of the neurotoxic agent 2,5-hexanedione. The metabolic conversion proceeds through a series of oxidation steps.







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